

Protocol for the Solubilization of PKM2 Activator 5 in DMSO

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Compound of Interest

Compound Name: PKM2 activator 5

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the dissolution of **PKM2 activator 5** in dimethyl sulfoxide (DMSO) for use in various research applications. Adherence to this protocol is crucial for ensuring the compound's stability and activity in downstream experiments.

Compound Information

Pyruvate Kinase M2 (PKM2) is a key enzyme in glycolysis, and its activity is a critical regulator of cancer cell metabolism. **PKM2 activator 5** is a potent small molecule that promotes the active tetrameric conformation of PKM2, thereby influencing cellular metabolic pathways.

Property	Value	Reference
Synonyms	Compound 8	[1]
AC50	0.316 μ M	[1]
Solubility in DMSO	50 mg/mL (113.00 mM)	[1]

Experimental Protocols

Materials Required:

- **PKM2 activator 5** powder

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Stock Solution Preparation (10 mM Example):

- Calculate the required mass: Based on the molecular weight of **PKM2 activator 5**, calculate the mass needed to prepare the desired volume and concentration of the stock solution.
- Weigh the compound: Carefully weigh the **PKM2 activator 5** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the tube. For optimal results, use a newly opened bottle of DMSO as it is hygroscopic and absorbed water can reduce the solubility of the compound.[\[1\]](#)[\[2\]](#)
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.[\[2\]](#)
 - If the compound does not fully dissolve, sonicate the tube in an ultrasonic bath for a brief period.[\[1\]](#)[\[2\]](#) Gentle warming to 37°C can also aid in dissolution.[\[2\]](#)
- Visual Inspection: Ensure the final solution is clear and free of any particulate matter.[\[2\]](#)
- Storage: Store the stock solution at -20°C or -80°C for long-term stability. Aliquot the stock solution to avoid repeated freeze-thaw cycles.

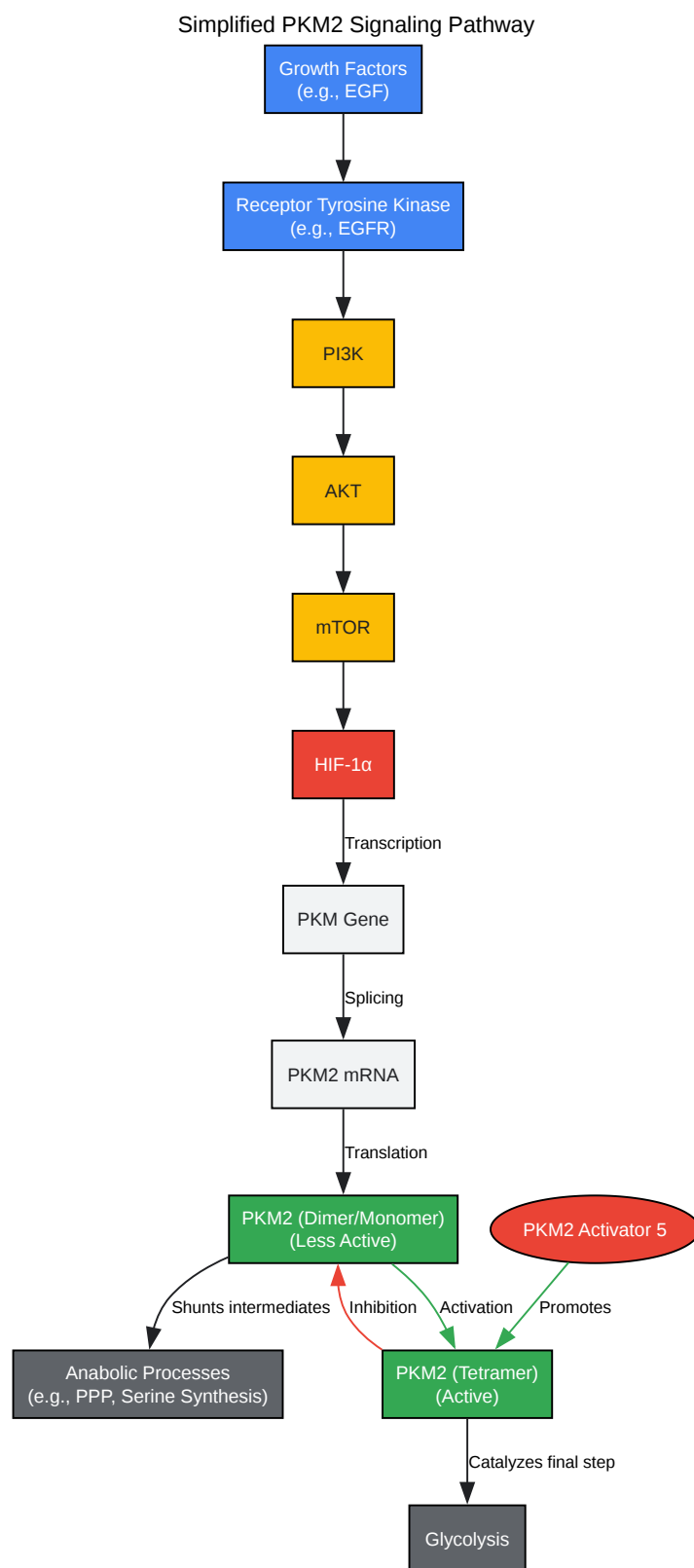
Preparation of Working Solutions:

For cell-based assays, it is recommended to keep the final concentration of DMSO below 0.5% (v/v) to minimize solvent-induced cytotoxicity.[\[2\]](#) Prepare intermediate dilutions of the stock solution in your aqueous experimental buffer. Be aware that rapid dilution of a concentrated

DMSO stock into an aqueous buffer can cause the compound to precipitate out of solution, a phenomenon known as "solvent shock".^[2] To avoid this, perform serial dilutions.

PKM2 Signaling Pathway

PKM2 plays a pivotal role in cellular metabolism, particularly in cancer cells, through its regulation by various signaling pathways. The enzyme can exist in a highly active tetrameric state or a less active dimeric/monomeric state.^[3]^[4] PKM2 activators, such as **PKM2 activator 5**, promote the formation of the active tetramer, leading to increased pyruvate kinase activity.^[5] ^[6] This shifts the metabolic balance from anabolic processes back towards glycolysis and oxidative phosphorylation.



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Caption: Simplified PKM2 signaling and activation.

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